

Spectroscopic data for (R)-Pyrrolidine-3-carboxamide

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Compound of Interest

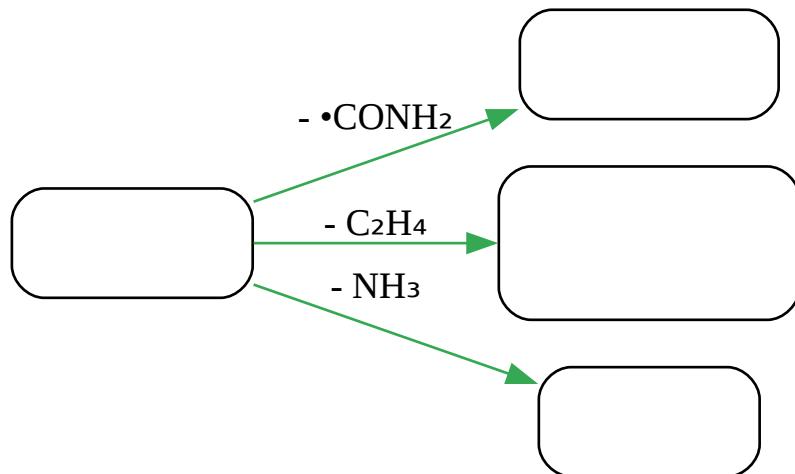
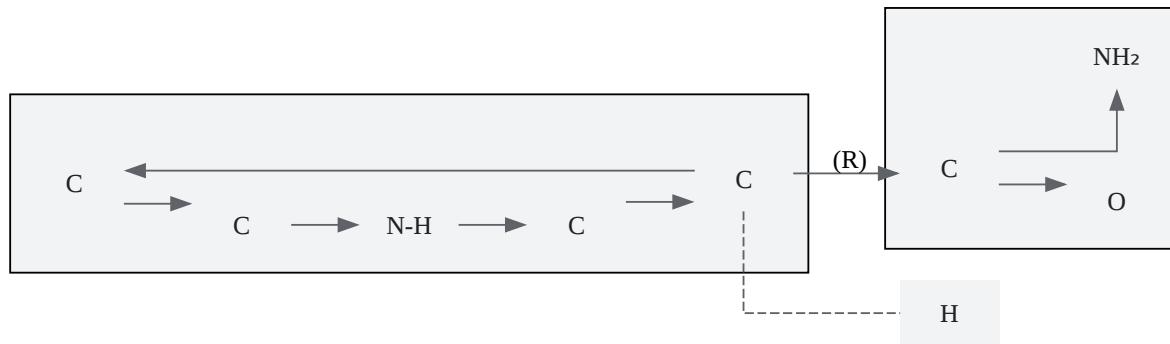
Compound Name: (R)-Pyrrolidine-3-carboxamide

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Molecular Structure and Stereochemistry

(R)-Pyrrolidine-3-carboxamide ($C_5H_{10}N_2O$, Molecular Weight: 114.15 g/mol) is a chiral molecule featuring a five-membered pyrrolidine ring, a secondary amine, and a primary carboxamide functional group at the C3 position.^[2] The stereocenter at C3 dictates the molecule's three-dimensional arrangement, a critical factor in its biological activity and interaction with chiral targets like enzymes and receptors.



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References

- 1. benchchem.com [benchchem.com]
- 2. (R)-Pyrrolidine-3-carboxamide | C₅H₁₀N₂O | CID 28213639 - PubChem [pubchem.ncbi.nlm.nih.gov]

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